

Application Notes and Protocols for FITM1/FITM2 Knockdown using siRNA

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Compound of Interest

Compound Name: *FITM*

Cat. No.: *B1672735*

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Introduction

Fat storage-inducing transmembrane protein 1 (**FITM1**) and fat storage-inducing transmembrane protein 2 (**FITM2**) are integral endoplasmic reticulum (ER) resident proteins crucial for the formation of lipid droplets (LDs), the primary organelles for neutral lipid storage. [1][2] Both proteins play a significant role in partitioning newly synthesized triglycerides into cytosolic lipid droplets, a fundamental process in cellular energy homeostasis.[1][2]

FITM1 is predominantly expressed in oxidative tissues such as skeletal and cardiac muscle, while **FITM2** is ubiquitously expressed, with notably high levels in adipose tissue.[1][2][3] This differential expression suggests distinct physiological roles in lipid metabolism. The expression of **FITM** genes is regulated by upstream transcription factors involved in energy metabolism and myogenesis, including peroxisome proliferator-activated receptor-alpha (PPAR α), PGC-1 α , and MyoD1.[3] Given their central role in lipid storage, the targeted knockdown of **FITM1** and **FITM2** using small interfering RNA (siRNA) is a valuable technique for elucidating their specific functions in metabolic pathways and for identifying potential therapeutic targets for metabolic diseases.

These application notes provide a detailed protocol for the siRNA-mediated knockdown of **FITM1** and **FITM2** in mammalian cells, including methodologies for transfection, validation of knockdown, and analysis of downstream effects.

Materials and Reagents

Cell Culture and Transfection

Reagent	Supplier (Example)	Catalog Number (Example)
3T3-L1 preadipocytes	ATCC	CL-173
Dulbecco's Modified Eagle's Medium (DMEM)	Gibco	11965092
Fetal Bovine Serum (FBS)	Gibco	26140079
Penicillin-Streptomycin	Gibco	15140122
Opti-MEM I Reduced Serum Medium	Gibco	31985062
Lipofectamine RNAiMAX Transfection Reagent	Invitrogen	13778150
Pre-designed siRNA for human FITM1	M. C. Express	HY-S1008A
Pre-designed siRNA for human FITM2	M. C. Express	HY-S1009A
Scrambled negative control siRNA	Qiagen	1027280

RNA Extraction and qPCR

Reagent	Supplier (Example)	Catalog Number (Example)
RNeasy Mini Kit	Qiagen	74104
High-Capacity cDNA Reverse Transcription Kit	Applied Biosystems	4368814
PowerUp SYBR Green Master Mix	Applied Biosystems	A25742
Human FITM1 qPCR Primers	User-designed/Vendor	N/A
Human FITM2 qPCR Primer Pair	OriGene	HP204055
GAPDH Control Primers	Integrated DNA Technologies	Pre-designed

Protein Extraction and Western Blotting

Reagent	Supplier (Example)	Catalog Number (Example)
RIPA Lysis and Extraction Buffer	Thermo Fisher Scientific	89900
Protease Inhibitor Cocktail	Roche	11836170001
BCA Protein Assay Kit	Thermo Fisher Scientific	23225
NuPAGE 4-12% Bis-Tris Protein Gels	Invitrogen	NP0321BOX
PVDF Transfer Membranes	Bio-Rad	1620177
Rabbit anti-FITM2 Antibody	Cell Signaling Technology	62622
Mouse anti-GAPDH Antibody	Abcam	ab8245
HRP-conjugated anti-rabbit IgG	Cell Signaling Technology	7074
HRP-conjugated anti-mouse IgG	Cell Signaling Technology	7076
SuperSignal West Pico PLUS Chemiluminescent Substrate	Thermo Fisher Scientific	34580

Experimental Protocols

siRNA-mediated Knockdown of FITM1 and FITM2

This protocol is optimized for a 6-well plate format. Adjust volumes accordingly for other plate sizes.

Day 1: Cell Seeding

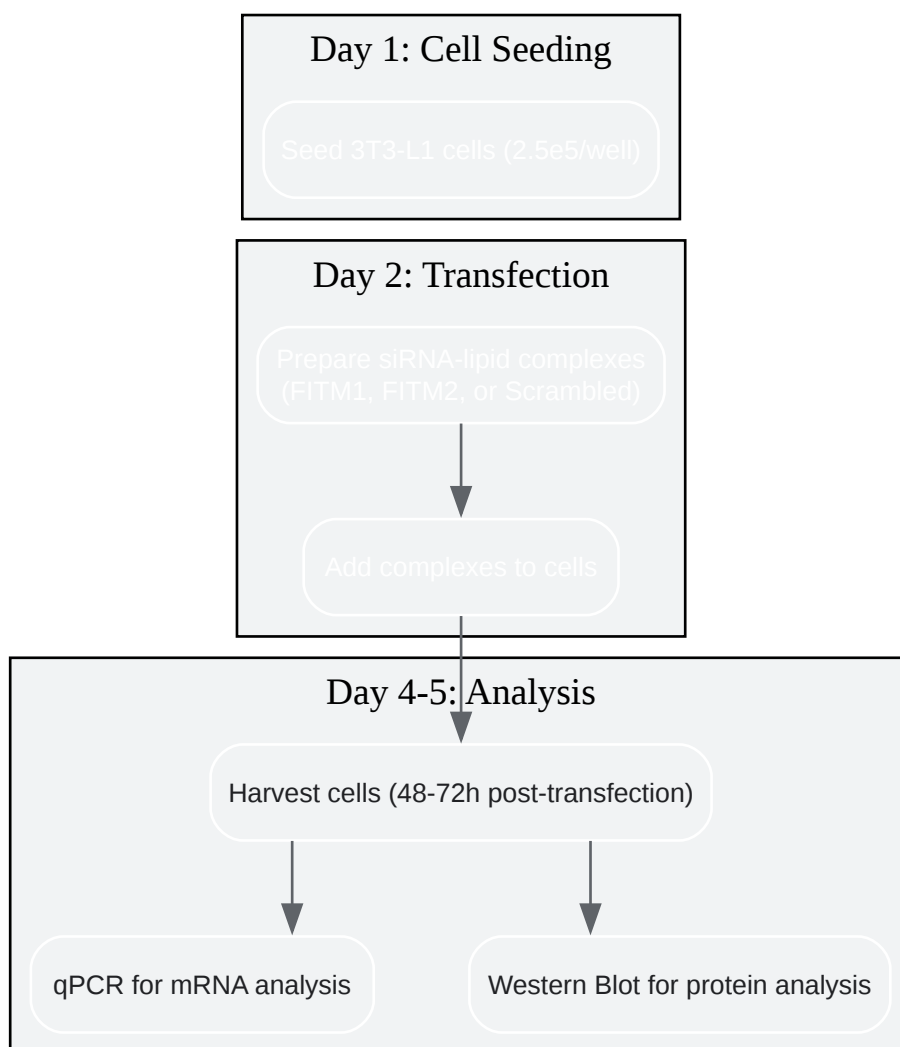
- Culture 3T3-L1 preadipocytes in DMEM supplemented with 10% FBS and 1% penicillin-streptomycin at 37°C in a 5% CO₂ incubator.
- Trypsinize and count the cells.

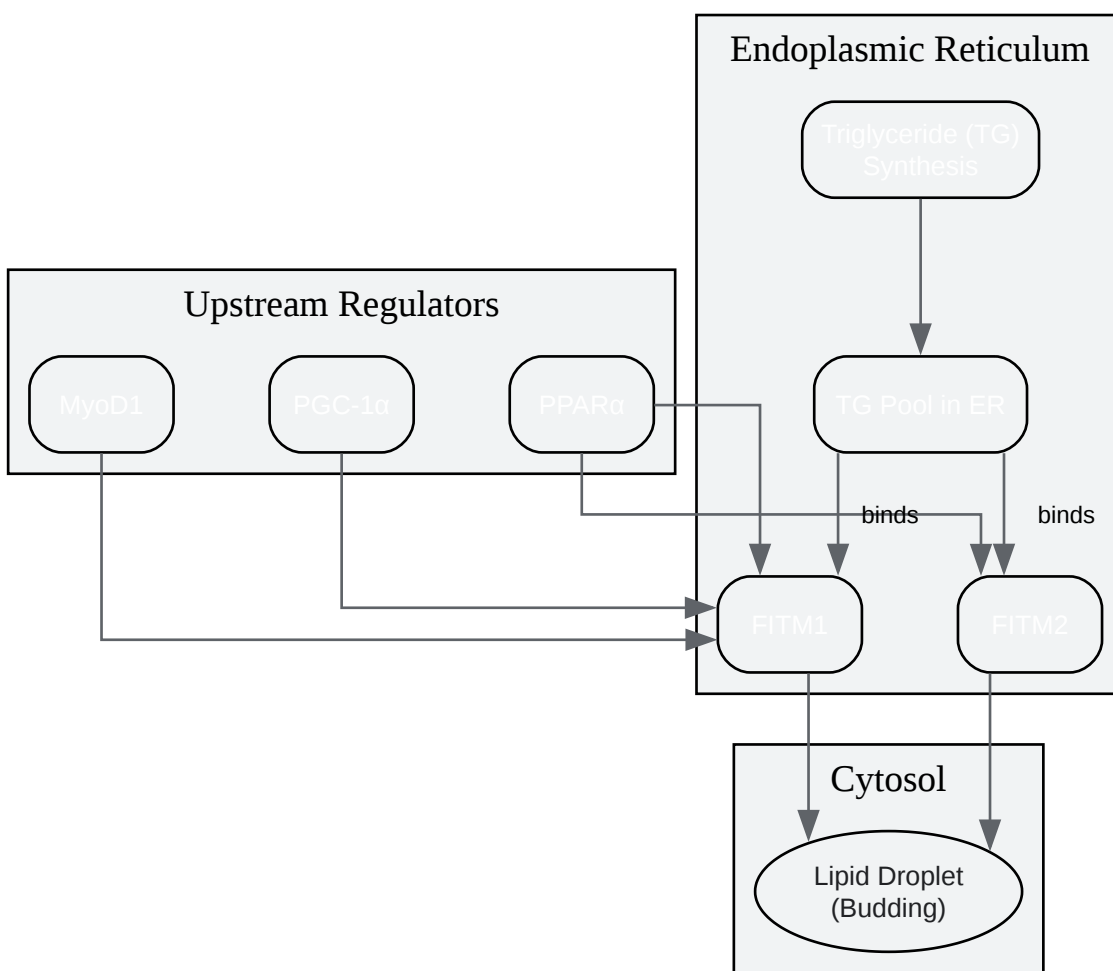
- Seed 2.5×10^5 cells per well in a 6-well plate to achieve 60-80% confluency on the day of transfection.

Day 2: siRNA Transfection

- For each well, prepare two tubes:
 - Tube A (siRNA): Dilute 20 pmol of **FITM1**, **FITM2**, or scrambled control siRNA in 100 μ L of Opti-MEM.
 - Tube B (Lipofectamine RNAiMAX): Dilute 5 μ L of Lipofectamine RNAiMAX in 100 μ L of Opti-MEM.
- Combine the contents of Tube A and Tube B. Mix gently by pipetting and incubate at room temperature for 5 minutes.
- Add the 210 μ L siRNA-lipid complex to the cells in each well containing fresh, antibiotic-free medium.
- Incubate the cells at 37°C in a 5% CO₂ incubator for 48-72 hours before analysis.

Experimental Workflow for **FITM1**/**FITM2** Knockdown





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References

- 1. Fat storage-inducing transmembrane (FIT or FITM) proteins are related to lipid phosphatase/phosphotransferase enzymes - PMC [pmc.ncbi.nlm.nih.gov]
- 2. pnas.org [pnas.org]
- 3. Fat storage-inducing transmembrane proteins: beyond mediating lipid droplet formation - PMC [pmc.ncbi.nlm.nih.gov]

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